

Scale-Up Synthesis Methods for 1-Cyclohexyl-1,4-diazepane

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Compound of Interest

Compound Name: 1-Cyclohexyl-1,4-diazepane

CAS No.: 59039-67-7

Cat. No.: B1601233

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Executive Summary

1-Cyclohexyl-1,4-diazepane (CAS 59039-67-7) is a critical bicyclic diamine scaffold used in the synthesis of GPCR ligands, kinase inhibitors, and CNS-active agents. Its structure features a seven-membered diazepane ring mono-substituted with a lipophilic cyclohexyl group.

Scaling this synthesis presents a specific regioselectivity challenge: differentiating the two secondary amine nitrogens of the homopiperazine (1,4-diazepane) core to prevent bis-alkylation. This guide details two field-proven protocols:

- **Route A (Direct Reductive Amination):** The preferred industrial route using stoichiometric control and catalytic hydrogenation. It offers high atom economy and lower raw material costs.
- **Route B (Protected Strategy):** A high-fidelity route using 1-Boc-homopiperazine, ensuring 100% regioselectivity. Recommended for GMP campaigns where impurity profiles are strictly regulated.

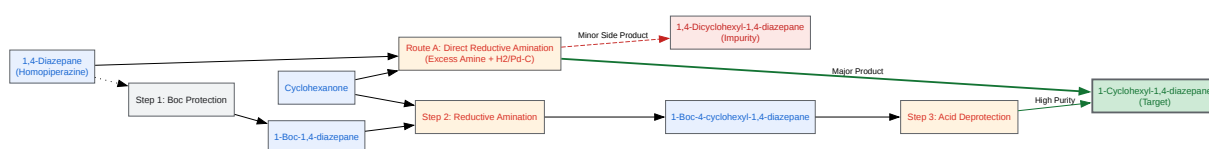
Strategic Route Analysis

The choice between direct and protected synthesis depends on the available equipment and purity requirements.

Feature	Route A: Direct Reductive Amination	Route B: Boc-Protected Strategy
Primary Mechanism	Catalytic Hydrogenation (H ₂ /Pd) or Hydride Reduction	Reductive Amination Acid Deprotection
Step Count	1 Step (One-pot)	3 Steps (Protection Alkylation Deprotection)
Atom Economy	High	Low (Loss of Boc group)
Selectivity Risk	Moderate (Risk of bis-cyclohexyl impurity)	Low (Guaranteed mono-substitution)
Scale Suitability	High (Kilogram to Ton)	Medium (Gram to Kilogram)
Cost Driver	Distillation energy (recycling excess amine)	Reagent cost (Boc-anhydride, TFA/HCl)

Reaction Pathway Visualization

The following diagram illustrates the chemical logic behind both strategies.



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Figure 1: Comparison of Direct (Route A) and Protected (Route B) synthetic pathways.

Protocol A: Direct Reductive Amination (Industrial Scale-Up)

Rationale: This method utilizes a large excess of 1,4-diazepane to statistically favor mono-alkylation. The boiling point difference between 1,4-diazepane (169 °C) and the product (>260 °C est.) allows for efficient recovery and recycling of the starting material via vacuum distillation.

Materials

- Substrate: 1,4-Diazepane (Homopiperazine) [CAS: 505-66-8]
- Reagent: Cyclohexanone [CAS: 108-94-1]
- Catalyst: 5% Pd/C (50% water wet) or Pt/C (sulfided)
- Solvent: Methanol (MeOH) or Ethanol (EtOH)
- Hydrogen Source: H₂ gas (10–30 bar)

Step-by-Step Methodology

- Reactor Charging:
 - Purge a high-pressure autoclave (Hastelloy or SS316) with Nitrogen.
 - Charge 1,4-Diazepane (3.0 – 5.0 equivalents) dissolved in MeOH (5 vol relative to cyclohexanone). Note: The excess is critical to suppress bis-alkylation.
 - Charge Cyclohexanone (1.0 equivalent).
 - Add 5% Pd/C catalyst (2–5 wt% loading relative to ketone).
- Hydrogenation:

- Seal reactor and purge with Nitrogen (3x) then Hydrogen (3x).
- Pressurize to 20 bar (300 psi) H₂.
- Heat to 50–60 °C with vigorous stirring (>800 rpm) to eliminate mass transfer limitations.
- Monitor: Reaction is typically complete in 4–8 hours. Monitor H₂ uptake or check via GC (disappearance of cyclohexanone).
- Filtration & Solvent Removal:
 - Cool to 25 °C. Vent H₂ and purge with N₂.
 - Filter the catalyst through a Celite pad or sparkler filter (recover catalyst for reprocessing).
 - Concentrate the filtrate under reduced pressure to remove MeOH.
- Purification (Distillation):
 - Perform fractional vacuum distillation.
 - Fraction 1: Recover excess 1,4-Diazepane (bp ~60–70 °C at 10 mmHg). Recycle this stream.
 - Fraction 2: Collect **1-Cyclohexyl-1,4-diazepane** (bp ~130–140 °C at 2 mmHg).
 - Residue: Bis-cyclohexyl impurity remains in the pot.

Process Control Parameters

Parameter	Specification	Impact
Amine:Ketone Ratio	> 3:1	< 3:1 increases bis-impurity significantly.
Temperature	50–60 °C	> 70 °C increases ring-opening side reactions.
H ₂ Pressure	10–30 bar	Low pressure slows rate; high pressure is safe but equipment dependent.

Protocol B: Protected Route (High Purity)

Rationale: For pharmaceutical intermediates requiring >99.5% purity where distillation is difficult, protecting one nitrogen ensures that only mono-alkylation can occur.

Step-by-Step Methodology

- Protection (Preparation of 1-Boc-1,4-diazepane):
 - Dissolve 1,4-diazepane (excess, 2-3 equiv) in DCM at 0 °C.
 - Slowly add Boc₂O (1 equiv) in DCM over 2 hours.
 - Workup: Wash with water.^{[1][2][3][4][5]} The excess diazepane stays in the aqueous phase. The organic phase contains the mono-Boc product.
- Reductive Amination:
 - React 1-Boc-1,4-diazepane (1 equiv) with Cyclohexanone (1.1 equiv) and Sodium Triacetoxyborohydride (STAB) (1.4 equiv) in DCE or THF.
 - Stir at room temperature for 12 hours.
 - Workup: Quench with NaHCO₃, extract with EtOAc.
- Deprotection:

- Dissolve the intermediate in MeOH or Dioxane.
- Add 4M HCl in Dioxane (excess) or concentrated HCl.
- Stir at 40 °C for 2 hours (monitor for disappearance of Boc group by TLC/HPLC).
- Isolation:
 - Basify the aqueous solution to pH >12 using NaOH (50%).
 - Extract with DCM or MTBE.
 - Dry (Na₂SO₄) and concentrate to yield pure oil.

Analytical Controls

GC-FID Method (Process Monitoring)

- Column: HP-5 or DB-5 Amine (30m x 0.25mm x 0.25µm).
- Carrier: Helium at 1.5 mL/min.
- Temp Program: 80 °C (hold 2 min)
20 °C/min
280 °C (hold 5 min).
- Retention Order: Cyclohexanone < 1,4-Diazepane < **1-Cyclohexyl-1,4-diazepane** < Bis-cyclohexyl impurity.

Specification Targets

- Appearance: Colorless to pale yellow viscous liquid.
- Purity (GC/HPLC): > 98.0%.
- ¹H NMR (CDCl₃, 400 MHz): Diagnostic multiplet at
2.4-2.6 ppm (N-CH-cyclohexyl) and

1.6-1.8 ppm (homopiperazine ring protons).

Safety & Hazards

- 1,4-Diazepane: Corrosive, causes severe skin burns and eye damage. Handle in a fume hood with neoprene gloves.
- Cyclohexanone: Flammable liquid (Flash point 44 °C). Vapors can form explosive mixtures. [\[2\]](#)[\[4\]](#)[\[5\]](#)
- Hydrogenation: H₂ gas is extremely flammable. Ensure reactor grounding and leak testing.
- Waste Disposal: The bis-alkylated residue and spent catalyst must be disposed of as hazardous chemical waste.

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- To cite this document: BenchChem. [Scale-Up Synthesis Methods for 1-Cyclohexyl-1,4-diazepane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1601233/docs#scale-up-synthesis-methods-for-1-cyclohexyl-1-4-diazepane>]

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